

JAB-3068: Application Notes and Protocols for Stock Solution Preparation

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Compound of Interest

Compound Name: JAB-3068

Cat. No.: B15578387

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Introduction

JAB-3068 is a potent and selective, orally bioavailable allosteric inhibitor of SHP2 (Src homology region 2 domain-containing phosphatase 2).[1][2] SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and differentiation by modulating the Ras-Raf-MEK-ERK signaling pathway.[3][4] As an oncoprotein, SHP2 is often overexpressed in a variety of cancer cells, making it a key target for anti-cancer drug development.[3] **JAB-3068** has demonstrated potential antineoplastic activity and is a valuable tool for studying cancer biology and developing novel therapeutics.[1][2]

These application notes provide a detailed protocol for the preparation of **JAB-3068** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential information for its use in research settings.

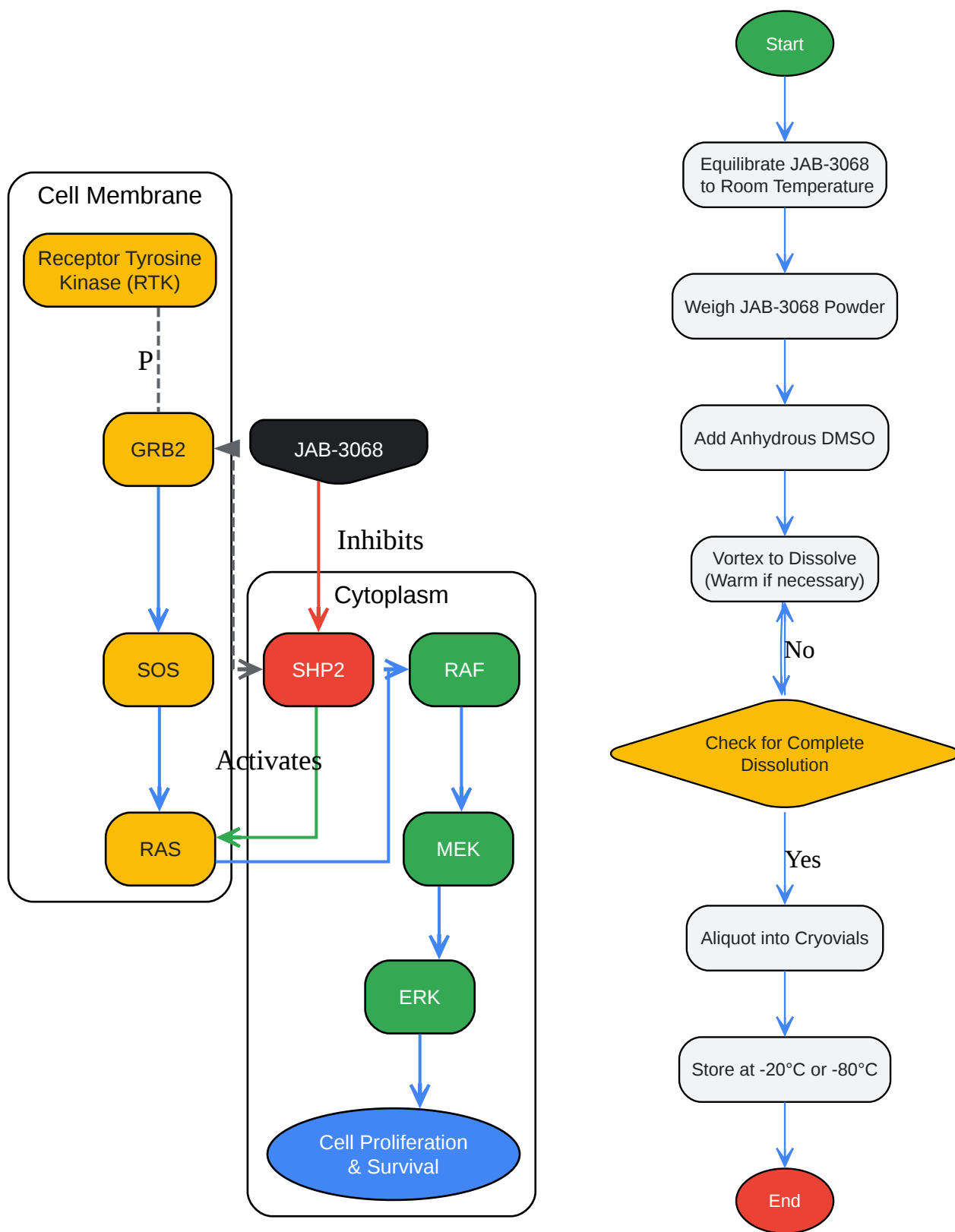
Quantitative Data Summary

For ease of reference, the key quantitative data for **JAB-3068** are summarized in the table below.

Property	Value
Molecular Weight	476.54 g/mol
Chemical Formula	C ₂₂ H ₂₆ F ₂ N ₆ O ₂ S
CAS Number	2169223-48-5
Solubility in DMSO	≥ 95 mg/mL (199.35 mM)
IC ₅₀ (SHP2)	25.8 nM
Storage (Powder)	3 years at -20°C
Storage (Stock Solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent. It is recommended to aliquot to avoid repeated freeze-thaw cycles.

Signaling Pathway

JAB-3068 functions as an allosteric inhibitor of SHP2, a key component of the RAS/MAPK signaling pathway. The diagram below illustrates the mechanism of action.



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References

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